

Proper Disposal Procedures: (2S)-3-(4-chlorophenyl)-2-hydroxypropanoic acid

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Compound of Interest

Compound Name: (2S)-3-(4-chlorophenyl)-2-hydroxypropanoic acid

CAS No.: 494796-54-2

Cat. No.: B2952436

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Executive Safety Directive

Immediate Action Required: This compound is a Halogenated Organic Acid.

- **Strict Prohibition:** Do NOT dispose of down the drain. Do NOT mix with non-halogenated solvents (e.g., acetone, ethanol) unless unavoidable, as this increases disposal costs and complicates incineration.
- **Primary Waste Stream:** Halogenated Organic Waste (Liquid) or Hazardous Solid Waste (Solid).

Hazard Profile & Physicochemical Properties

To ensure a self-validating safety protocol, you must understand the causality of the hazards. The molecule contains a carboxylic acid moiety (corrosive/irritant potential) and a chlorine substituent (halogenated waste classification).

Table 1: Critical Safety Data

Parameter	Specification	Operational Implication
CAS Number	494796-54-2 (Specific Isomer)	Use for waste labeling and inventory tracking.
Chemical Formula	C ₉ H ₉ ClO ₃	Chlorine content mandates halogenated waste stream.
Physical State	Solid (White to off-white powder)	Dust inhalation risk; requires N95 or fume hood handling.
GHS Classification	Warning	
Hazard Statements	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2] Irrit.)	Standard PPE (Nitrile gloves, goggles) is non-negotiable.
Incompatibilities	Strong Oxidizers, Strong Bases	Explosion/Heat Risk: Do not mix in waste carboys with nitric acid or concentrated hydroxides.

Operational Disposal Protocols

The following workflows are designed as "closed-loop" systems. If a step cannot be completed (e.g., no label available), the process halts immediately.

Scenario A: Disposal of Pure Solid (Excess Reagent)

Context: Expired shelf-life or contaminated solid reagent.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Transfer: Transfer solid using a chemically resistant spatula inside a fume hood to avoid dust generation (H335).
- Labeling: Attach a hazardous waste tag immediately.
 - Required Fields: Full Chemical Name (No abbreviations), CAS #, Hazard Checkbox: "Toxic," "Irritant."

- Segregation: Place in the Solid Hazardous Waste bin. Do not mix with silica gel or sharps unless permitted by local EHS.

Scenario B: Disposal of Liquid Solutions (Reaction Mixtures)

Context: Mother liquors or HPLC eluent containing the compound.

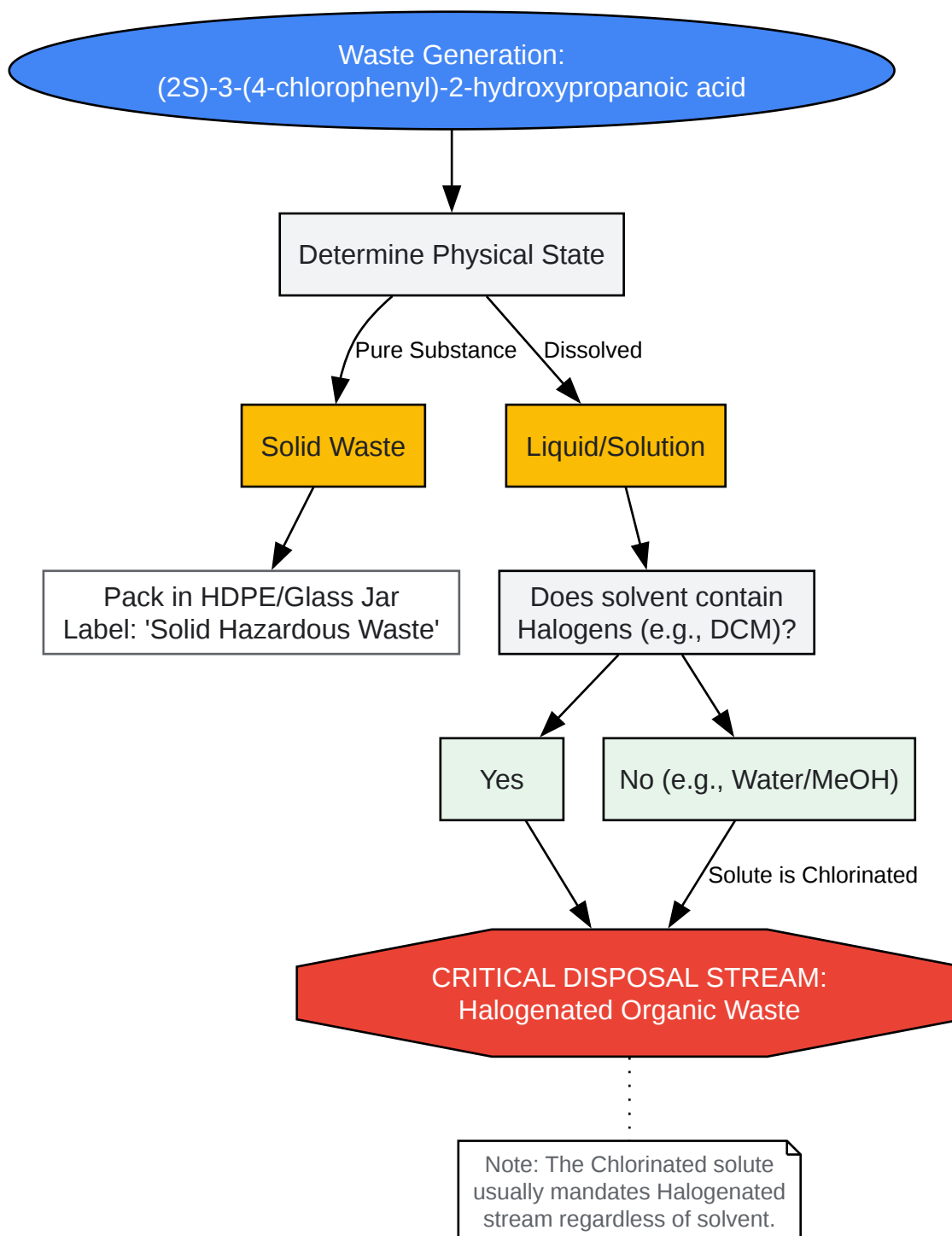
- pH Check (The Self-Validating Step):
 - Before pouring, check the pH of the waste solution.
 - If $\text{pH} < 2$: It is an acidic waste. Ensure the receiving carboy is compatible with acids.
 - If $\text{pH} > 12$: Do not mix with acidic waste streams to prevent exotherms.
- Stream Selection:
 - Correct Stream: Halogenated Organic Waste.^{[3][4]} Even if the solvent is 90% water or methanol, the presence of the chlorinated solute often mandates this classification to prevent formation of dioxins during improper incineration.
- Filtration (Optional but Recommended): If precipitates are present, filter them out and dispose of as solid waste (Scenario A) to prevent clogging waste carboys.

Scenario C: Spill Cleanup (Small Scale)

- Isolate: Demarcate the area.
- Neutralize/Absorb:
 - Solid Spill: Cover with wet paper towels to prevent dust, then wipe up.
 - Liquid Spill: Use a universal absorbent (e.g., vermiculite) or a specific acid neutralizer (sodium bicarbonate) if the spill is significantly acidic.
- Disposal: Collect all absorbent materials into a heavy-duty plastic bag, seal, label as "Debris contaminated with Halogenated Acid," and dispose of as solid hazardous waste.

Decision Logic & Workflow Visualization

The following diagram illustrates the critical decision nodes for disposing of **(2S)-3-(4-chlorophenyl)-2-hydroxypropanoic acid**. This logic prevents the common error of misclassifying halogenated acids as general organic waste.



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Caption: Figure 1. Decision tree for segregating chlorinated acid waste. Note that the presence of the chlorine atom in the solute overrides the solvent classification in many jurisdictions, necessitating the "Halogenated" waste stream.

References

- University of Illinois Urbana-Champaign (DRS). Halogenated Organic Liquids - Standard Operating Procedure. Retrieved from [[Link](#)]

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